

Generating Biological Assemblies in PyMOL: An Application Note

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Compound Name: *Bi Unit*

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Introduction

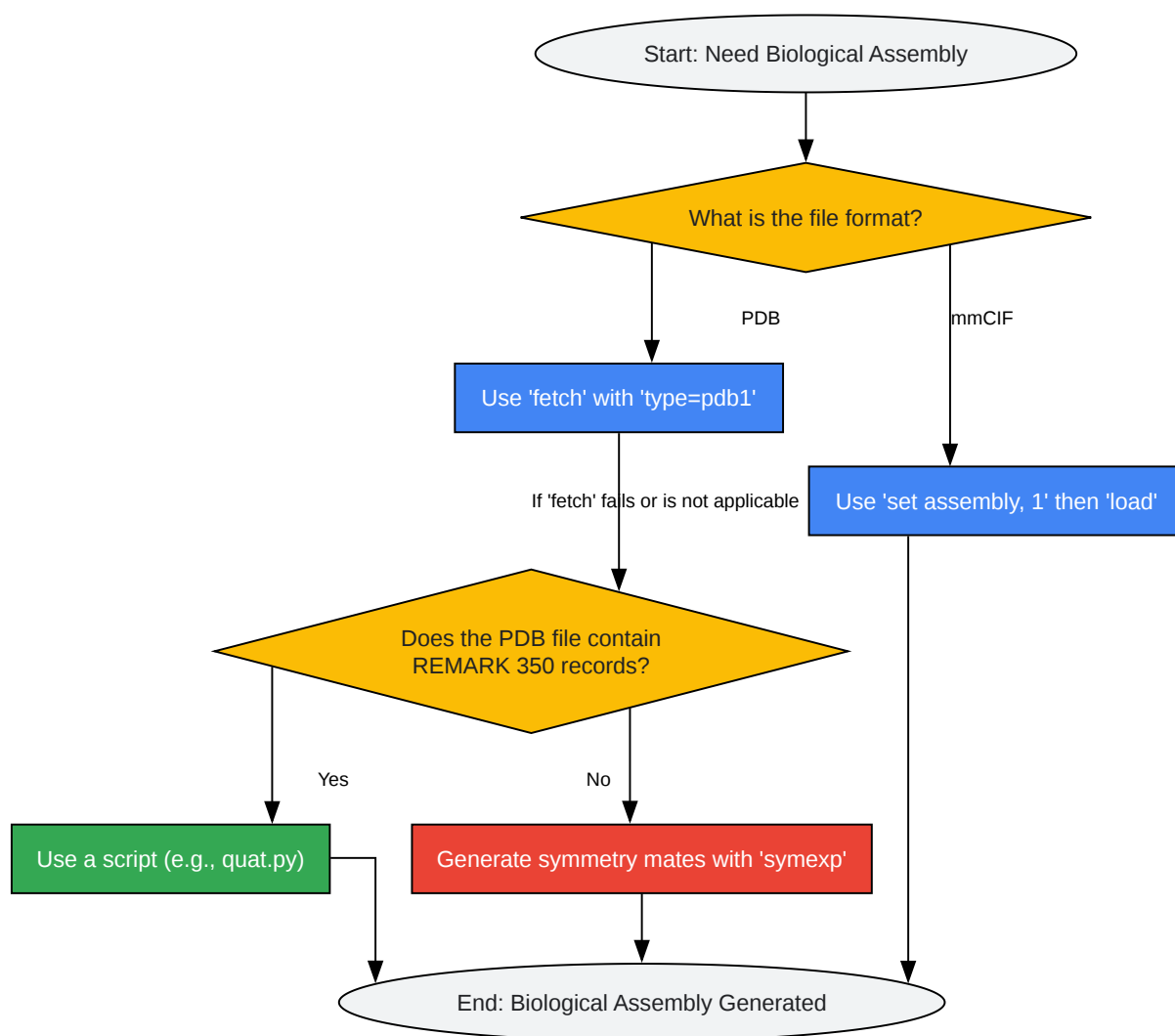
For researchers, scientists, and professionals in drug development, the accurate visualization of macromolecular complexes is paramount. The Protein Data Bank (PDB) often archives crystallographic data as an asymmetric unit, which may not represent the complete, biologically functional assembly. PyMOL, a powerful molecular visualization system, offers several methods to generate these biological assemblies. This application note provides detailed protocols for the most common methods, a comparison of their performance, and troubleshooting guidance.

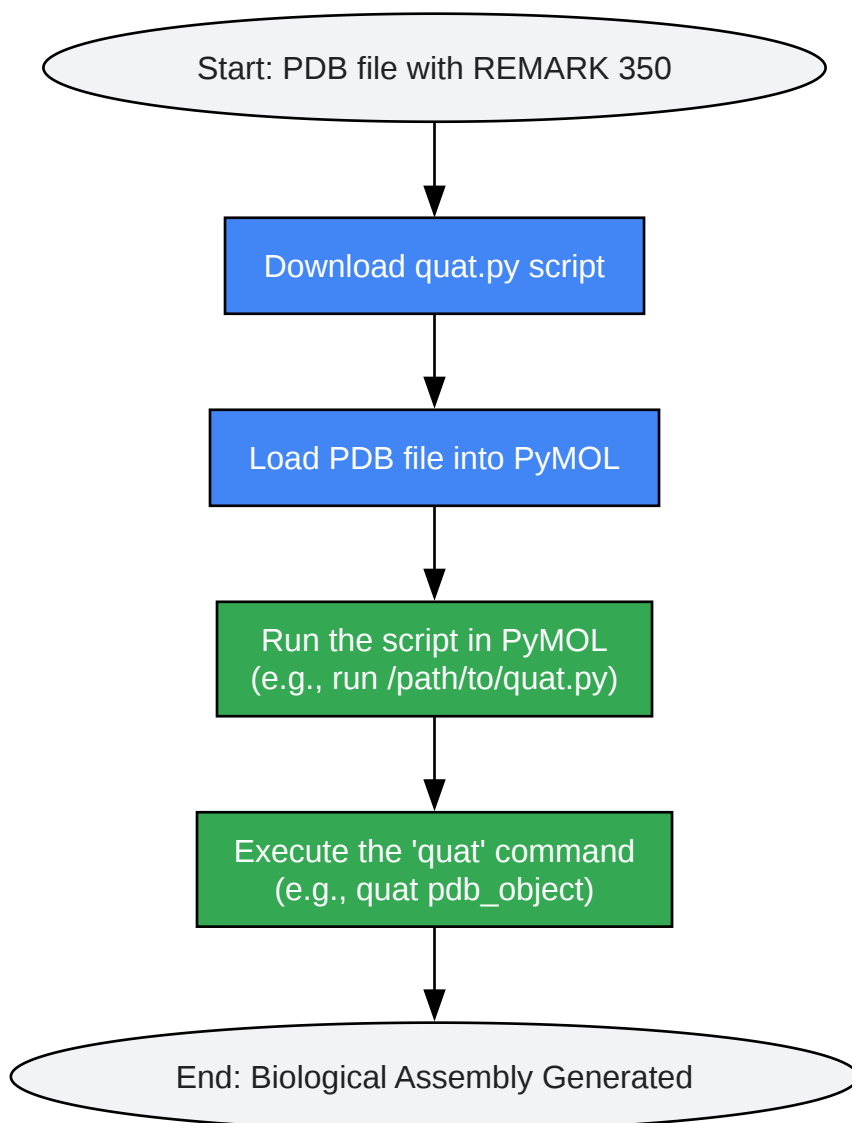
Understanding the correct quaternary structure of a protein is crucial for studying protein-protein interactions, elucidating enzymatic mechanisms, and designing targeted therapeutics. The methods described herein provide a robust toolkit for generating accurate biological assemblies within the PyMOL environment.

Methods for Generating Biological Assemblies

There are three primary methods for generating biological assemblies in PyMOL, each suited to different scenarios. The choice of method depends on the format of the input file and the availability of biological assembly information within the file.

A decision-making workflow for selecting the appropriate method is presented below:





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- To cite this document: BenchChem. [Generating Biological Assemblies in PyMOL: An Application Note]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15981276/docs#generating-biological-assemblies-in-pymol-an-application-note\]](https://www.benchchem.com/product/b15981276/docs#generating-biological-assemblies-in-pymol-an-application-note)

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